Long-term stability of Medroxyprogesterone caproate in DMSO stock solutions

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Medroxyprogesterone caproate*
CAS No.:	*6678-23-5*
Cat. No.:	*B15901479*

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Technical Support Center: **Medroxyprogesterone Caproate** in DMSO

Welcome to the Technical Support Center for **Medroxyprogesterone Caproate**. This resource provides detailed guidance on the preparation, storage, and troubleshooting of **Medroxyprogesterone Caproate** stock solutions in DMSO for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Medroxyprogesterone Caproate** stock solutions?

A1: For research purposes, Dimethyl Sulfoxide (DMSO) is a commonly used solvent for dissolving **Medroxyprogesterone Caproate** and other steroid hormones due to its excellent solubilizing properties for organic molecules.

Q2: What is the solubility of **Medroxyprogesterone Caproate** in DMSO?

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A2: While specific quantitative solubility data for **Medroxyprogesterone Caproate** in DMSO is not readily available in public literature, its acetate counterpart, Medroxyprogesterone Acetate (MPA), is soluble in DMSO at concentrations up to approximately 10-12 mg/mL.[1] It is reasonable to expect a similar solubility for **Medroxyprogesterone Caproate**. For initial experiments, preparing a stock solution in the range of 1-10 mg/mL is a conservative starting point.

Q3: What is the recommended storage temperature for **Medroxyprogesterone Caproate** in DMSO stock solutions?

A3: For long-term stability, it is recommended to store **Medroxyprogesterone Caproate** stock solutions in DMSO at -20°C or -80°C.[2][3] Storage at -80°C is generally preferred for extended periods (months to years).[3]

Q4: How long can I store **Medroxyprogesterone Caproate** stock solutions in DMSO?

A4: While specific long-term stability data for **Medroxyprogesterone Caproate** in DMSO is not extensively published, general guidelines for storing compounds in DMSO suggest that solutions can be stable for several months at -20°C and for longer periods at -80°C.[2][3] For Medroxyprogesterone Acetate, a related compound, stock solutions in DMSO are considered stable for up to 6 months at -20°C and for 1 year at -80°C.[3] It is best practice to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[2]

Q5: How many freeze-thaw cycles can a **Medroxyprogesterone Caproate** DMSO stock solution tolerate?

A5: Repeated freeze-thaw cycles should be avoided as they can lead to degradation of the compound and precipitation from the solution.[2] It is highly recommended to prepare single-use aliquots of your stock solution to maintain its integrity. If repeated use from a single vial is unavoidable, minimize the number of freeze-thaw cycles.

Q6: I observed precipitation in my stock solution after thawing. What should I do?

A6: Precipitation upon thawing can occur if the concentration of the compound exceeds its solubility at lower temperatures. Gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. If precipitation persists, it may indicate that the initial concentration

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was too high or that the compound has degraded. In such cases, preparing a fresh, more dilute stock solution is recommended.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Compound will not dissolve in DMSO	1. Concentration is too high.2. DMSO is not anhydrous (has absorbed water).3. Compound purity is low.	1. Try preparing a more dilute solution.2. Use fresh, high-purity, anhydrous DMSO. Store DMSO properly to prevent moisture absorption.[4]3. Verify the purity of the Medroxyprogesterone Caproate.
Precipitation observed in stock solution upon storage or after thawing	1. Concentration exceeds solubility at storage temperature.2. Repeated freeze-thaw cycles.3. Solvent evaporation.	1. Gently warm the solution (e.g., to 37°C) and vortex or sonicate to redissolve. Consider preparing a more dilute stock solution.2. Prepare single-use aliquots to avoid freeze-thaw cycles.[2]3. Ensure vials are tightly sealed to prevent solvent evaporation, which would increase the compound concentration.
Inconsistent experimental results using the same stock solution	1. Degradation of the compound over time.2. Inaccurate pipetting from a non-homogenous solution (if precipitation occurred).3. Multiple freeze-thaw cycles affecting stability.	1. Prepare a fresh stock solution from solid material. For critical experiments, consider running a quality control check (e.g., HPLC) on the stock solution.2. Ensure the solution is completely dissolved and homogenous before each use.3. Always use freshly thawed aliquots for each experiment.
Unexpected biological activity or off-target effects	1. Presence of degradation products.2. High concentration of DMSO in the final assay.	1. Degradation of steroid esters can occur through hydrolysis of the ester bond. Prepare fresh stock solutions

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	and store them properly to minimize degradation.[5]2. Ensure the final concentration of DMSO in your experimental setup is non-toxic to your cells or system (typically <0.5%).[2] Run a vehicle control with the same concentration of DMSO.

Data Presentation

Table 1: General Recommendations for Storage of Steroid Hormone Stock Solutions in DMSO

Storage Temperature	Expected Stability (General Guideline)	Key Considerations
Room Temperature	Not Recommended	Significant degradation can occur over short periods.[6]
4°C	Short-term (days to weeks)	Risk of precipitation and degradation is higher than at lower temperatures.
-20°C	Mid-term (up to 6 months)[3]	Aliquoting is highly recommended to avoid freeze-thaw cycles.[2]
-80°C	Long-term (1 year or more)[3]	Preferred for archiving stock solutions.

Disclaimer: The stability data presented is based on general guidelines for organic compounds and data for the related compound, Medroxyprogesterone Acetate. It is highly recommended to perform your own stability studies for critical applications.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Medroxyprogesterone Caproate** Stock Solution in DMSO

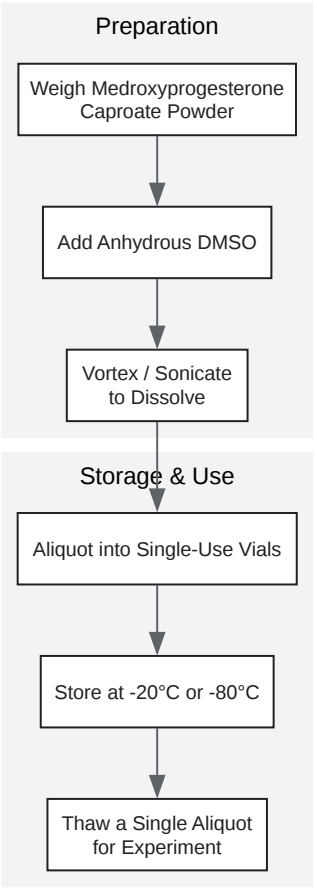
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- Materials:
  - **Medroxyprogesterone Caproate** (solid)
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated analytical balance
  - Vortex mixer and/or sonicator
- Procedure:
  - Calculate the required mass of **Medroxyprogesterone Caproate** for your desired volume and concentration (Molar Mass of **Medroxyprogesterone Caproate**: ~442.64 g/mol). For 1 mL of a 10 mM solution, you will need 4.426 mg.
  - Accurately weigh the calculated amount of **Medroxyprogesterone Caproate** powder and transfer it to a sterile vial.
  - Add the desired volume of anhydrous DMSO to the vial.
  - Vortex the solution vigorously. If necessary, gently warm the vial to 37°C or use a sonicator to aid dissolution.
  - Visually inspect the solution to ensure that the compound is fully dissolved and there is no particulate matter.
  - Aliquot the stock solution into single-use, tightly sealed vials.
  - Label the vials clearly with the compound name, concentration, date, and your initials.
  - Store the aliquots at -20°C or -80°C.

Visualizations

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Experimental Workflow: Preparation and Storage of Medroxyprogesterone Caproate Stock Solution



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Caption: Workflow for preparing and storing **Medroxyprogesterone Caproate** stock solutions.

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Troubleshooting Logic for Stock Solution Issues



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Caption: Decision tree for troubleshooting common stock solution problems.

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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. Strategies in the design of solution-stable, water-soluble prodrugs I: a physical-organic approach to pro-moiety selection for 21-esters of corticosteroids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The effect of room-temperature storage on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Long-term stability of Medroxyprogesterone caproate in DMSO stock solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15901479/docs#long-term-stability-of-medroxyprogesterone-caproate-in-dmso-stock-solutions]

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